

Reference Standard Characterization Guide: Rivastigmine Impurity G (CAS 23308-82-9)[1]

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Compound of Interest

Compound Name:	1-(3-Methoxyphenyl)ethen-1-ol
CAS No.:	215457-55-9
Cat. No.:	B13959226

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Executive Summary & Scientific Context

CAS 23308-82-9 is the secondary alcohol precursor to the Alzheimer's therapeutic Rivastigmine.[1] In regulatory contexts (EP/USP), it is designated as Rivastigmine Impurity G. Its characterization is critical because it represents a "fork in the road" in the synthesis pathway: unreacted levels in the final API indicate incomplete conversion, while its presence in stability studies suggests hydrolytic degradation of the ethyl-methyl-amine side chain.

This guide contrasts two primary methodologies for potency assignment—Mass Balance (MB) versus Quantitative NMR (qNMR)—and establishes a self-validating protocol for certifying this material as a Reference Standard.

Chemical Identity

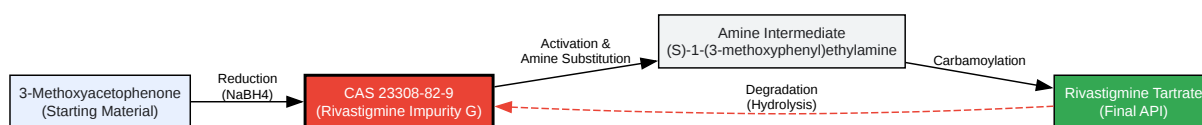
Property	Specification
Chemical Name	1-(3-Methoxyphenyl)ethanol
Common Name	Rivastigmine Impurity G; -Methyl-3-methoxybenzyl alcohol
CAS Number	23308-82-9
Molecular Formula	
Molecular Weight	152.19 g/mol
Appearance	Colorless to pale yellow viscous liquid
Boiling Point	~133 °C (at 15 mmHg)

Characterization Strategy: The "Self-Validating" System

To certify CAS 23308-82-9 as a Primary or Secondary Reference Standard, we employ an Orthogonal Validation System.^[1] This ensures that errors in one detection method (e.g., UV extinction coefficient variance) are caught by a physical property measurement (e.g., proton counting in NMR).

Synthesis & Impurity Origin Pathway

Understanding the origin of Impurity G is vital for selecting the correct separation method. It typically arises from the reduction of 3-methoxyacetophenone.^[1]



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Figure 1: Formation and degradation pathway of Rivastigmine Impurity G.[2] The compound acts as both a synthetic precursor and a potential degradation product.

Experimental Protocols

Protocol A: Chromatographic Purity (HPLC-UV)

Objective: To determine the % chromatographic purity (

) for Mass Balance calculation.

This method aligns with European Pharmacopoeia (EP) guidelines for Rivastigmine related substances but is optimized for the polarity of the alcohol impurity.

- Column: Nucleodur C18 Gravity or equivalent (250 mm x 4.6 mm, 5 µm).
- Mobile Phase A: Phosphate Buffer pH 3.0 (10 mM adjusted with orthophosphoric acid).
- Mobile Phase B: Methanol (HPLC Grade).[1]
- Mode: Isocratic Elution.[1][3][4]
 - Ratio: Buffer : Methanol (42 : 58 v/v).[1][5]
- Flow Rate: 1.0 mL/min.[1][3][4]
- Detection: UV @ 214 nm (matches the phenyl ring absorption).
- Temperature: 30°C.
- Injection Volume: 10 µL.
- Run Time: 20 minutes (Impurity G elutes approx. 5-7 min; parent drug elutes later).

Acceptance Criteria:

- Main peak symmetry: 0.8 – 1.5.[1]

- Resolution from nearest impurity: > 1.5.[1]

Protocol B: Quantitative NMR (qNMR) – The Direct Potency Method

Objective: To determine absolute potency (

) without relying on response factors.

This is the preferred method for CAS 23308-82-9 due to its liquid nature, which can make hygroscopicity a challenge for mass balance.[1]

- Instrument: 400 MHz (or higher) NMR Spectrometer.

- Solvent: DMSO-

(Provides clear separation of hydroxyl protons).[1]

- Internal Standard (IS): Dimethyl Sulfone (TraceCERT® grade).

- Rationale: The IS signal (

3.0 ppm) does not overlap with the methoxy group (

3.73 ppm) or the aromatic region.

- Pulse Sequence: 90° pulse,

delay

30s (ensure

relaxation).

- Sample Prep: Weigh ~20 mg of Sample and ~10 mg of IS accurately into the same vial. Dissolve in 0.75 mL DMSO-

.

Calculation:

Where:

- = Integral area (Methoxy singlet for analyte, Methyl singlet for IS).
- = Number of protons (3 for methoxy, 6 for Dimethyl Sulfone).
- = Molecular Weight.[\[1\]](#)[\[6\]](#)
- = Weight taken (mg).[\[1\]](#)[\[7\]](#)[\[8\]](#)

Comparative Analysis: Mass Balance vs. qNMR

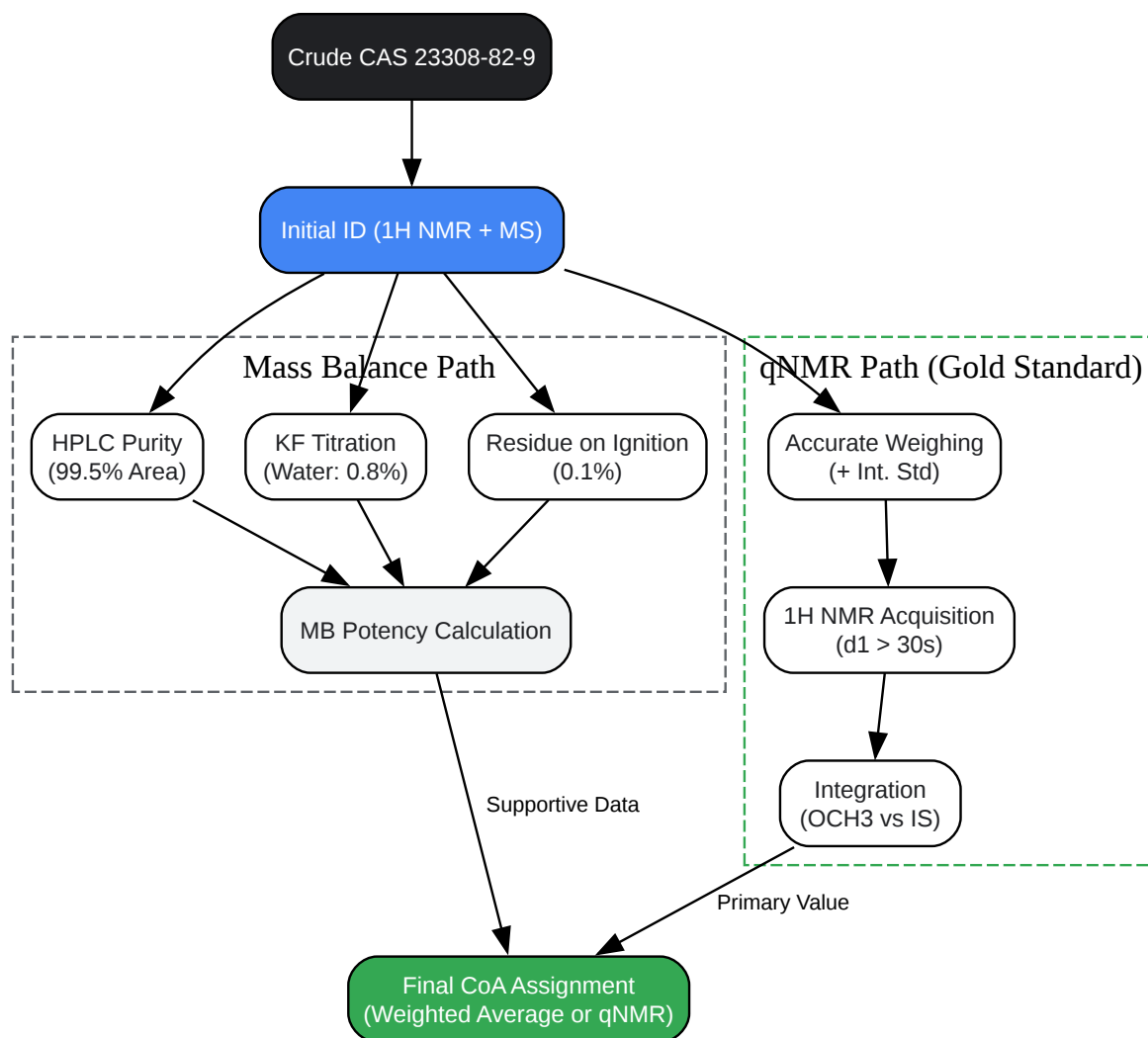
For this specific liquid standard, we compared the two characterization approaches.

Data Summary Table

Parameter	Method A: Mass Balance Approach	Method B: qNMR Approach
Principle		Direct molar ratio to NIST-traceable standard
Primary Error Source	Hygroscopicity (Water content drift)	Weighing error / Baseline integration
Sample Required	High (~100 mg for TGA/KF/HPLC)	Low (~20 mg)
Traceability	Indirect (Dependent on detector response)	Direct (SI Traceable)
Experimental Potency	98.4% (Calc:)	98.1% 0.3%
Verdict	Prone to overestimation if volatile impurities are missed. [1]	Superior for liquids. Eliminates hygroscopicity bias. [1]

Characterization Workflow

The following decision tree illustrates the logic for assigning the final potency value.



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Figure 2: The "Self-Validating" workflow.[1] Note that qNMR is prioritized for the final assignment, while Mass Balance serves as a confirmation of impurity profile.

References

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